

Proper Disposal Procedures: 3-Chloro-5-hydroxybenzamide

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzamide

CAS No.: 917388-33-1

Cat. No.: B3302520

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Executive Summary: Immediate Action Profile

3-Chloro-5-hydroxybenzamide is a halogenated, phenolic organic compound.[1] For disposal purposes, it must be classified as Halogenated Organic Waste.[1]

Under no circumstances should this compound be disposed of down the drain or mixed with general non-halogenated organic solvents (e.g., pure acetone/methanol waste streams) due to the risk of regulatory non-compliance and potential formation of toxic byproducts (dioxins/furans) during improper incineration.[1]

Critical Parameter	Directive
Waste Stream	Halogenated Organic (Solid or Liquid)
Primary Hazard	Irritant (Skin/Eye), Acute Toxicity (Oral), Aquatic Toxicity
Incompatible With	Strong Oxidizers, Strong Bases, Acid Chlorides
Disposal Method	High-Temperature Incineration (with scrubber)

Chemical Profile & Hazard Logic

To understand the why behind the disposal protocol, we must analyze the molecule's functional moieties.[1] This "structural causality" ensures you can defend your disposal decisions during a safety audit.[1]

- Aryl Chloride (-Cl): This atom dictates the waste stream.[1] Standard incineration of chlorinated aromatics without scrubbers releases Hydrogen Chloride (HCl) gas.[1] Therefore, this must go to a facility equipped for halogenated waste.[1]
- Phenolic Hydroxyl (-OH): Phenols are weak acids () .[1] They can react vigorously with strong oxidizing agents (e.g., nitric acid, permanganates), leading to heat generation and potential ring oxidation.[1] Segregation from oxidizers is critical.[1]
- Amide Group (-CONH₂): While generally stable, amides release nitrogen oxides () upon combustion.[1] This reinforces the need for controlled incineration.[1]

Note on CAS: While **3-Chloro-5-hydroxybenzamide** is often a custom synthesis intermediate, its hazard profile is analogous to its precursor, 3-Chloro-5-hydroxybenzoic acid (CAS: 53984-36-4).[1] Treat with equal or higher caution.

Pre-Disposal Safety & Spill Management

Before handling waste, ensure the following controls are active.

Personal Protective Equipment (PPE)[1]

- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness).[1] For prolonged contact or spill cleanup, double-gloving is recommended.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1 compliant).[1]
- Respiratory: If handling fine powder outside a fume hood, use an N95 or P100 particulate respirator.[1]

Emergency Spill Protocol (Solid/Powder)

- Isolate: Evacuate non-essential personnel from the immediate area.

- Contain: Cover the spill with a damp paper towel to prevent dust generation.[1]
- Clean: Scoop up material using a non-sparking spatula.[1]
- Decontaminate: Wipe the surface with a dilute surfactant (soap/water) followed by ethanol.[1]
- Dispose: Place all cleanup materials into the Halogenated Solid Waste container.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Powder/Crystals)

Best for: Expired shelf-life chemicals, excess synthesis yield.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.[1]
Avoid metal containers if the substance is wet or acidic.[1]
- Transfer: Carefully transfer the solid into the container. Do not fill beyond 90% capacity.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**3-Chloro-5-hydroxybenzamide**, Solid"[1]
 - Hazard Checkbox: Toxic, Irritant.[1][2]
- Segregation: Store in the "Halogenated Solids" satellite accumulation area.

Scenario B: Disposal of Reaction Mixtures (Solutions)

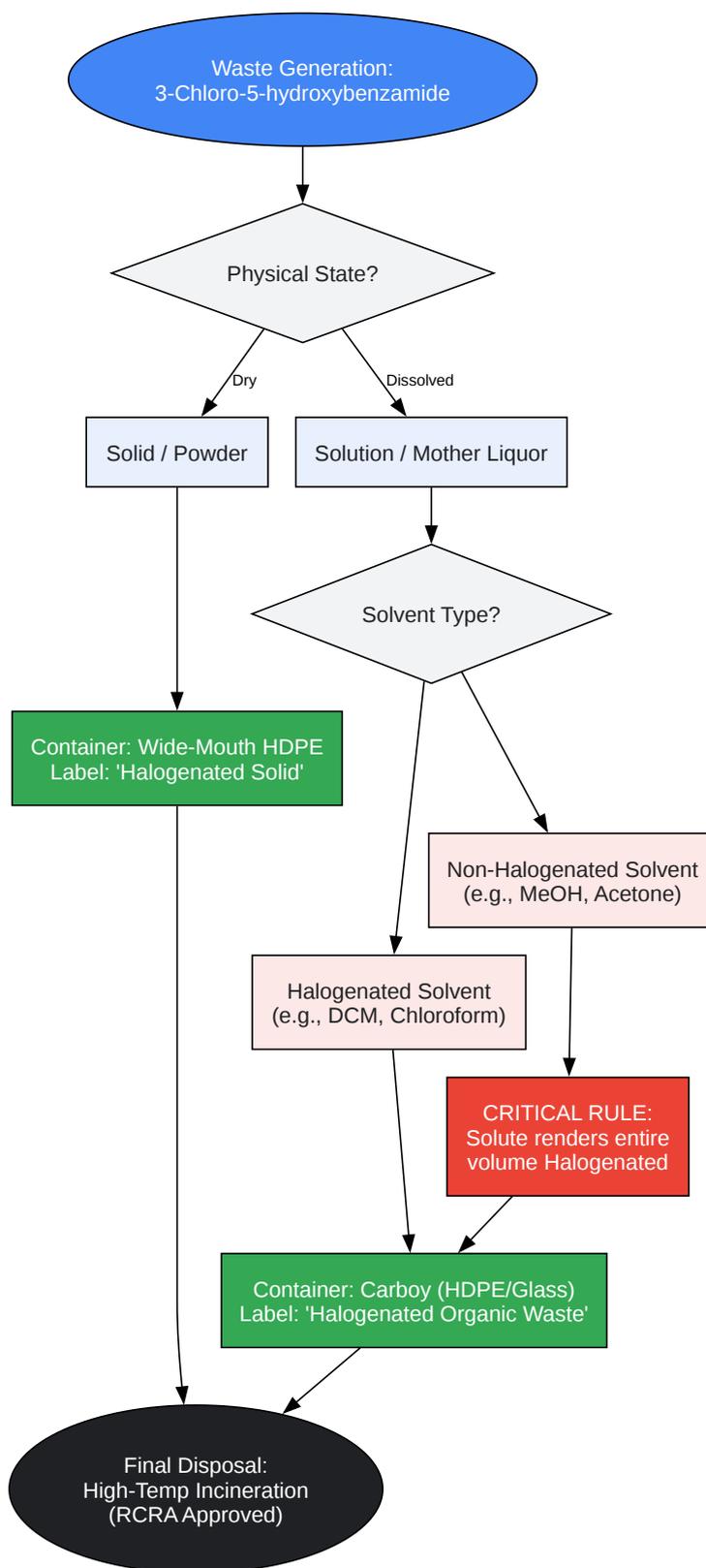
Best for: Mother liquors, HPLC waste, or dissolved samples.[1]

- Solvent Assessment: Identify the primary solvent.[1]
 - If dissolved in DCM, Chloroform, or Chlorobenzene
Halogenated Waste.[1]
 - If dissolved in Methanol, Acetone, or Ethyl Acetate
Still Halogenated Waste (due to the solute).[1]

- Crucial Rule: Once a halogenated solute enters a non-halogenated solvent, the entire volume is regulated as halogenated waste.[1]
- pH Check: If the solution is highly acidic or basic (e.g., post-workup), neutralize to pH 5–9 before adding to the waste carboy to prevent container degradation or off-gassing.[1]
- Transfer: Pour into the "Halogenated Organic Solvents" carboy (typically yellow-coded in many labs).[1]
- Log: Record the approximate concentration and volume on the waste log sheet.

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for disposing of **3-Chloro-5-hydroxybenzamide**, ensuring compliance with RCRA and local safety standards.



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Caption: Logical decision tree for segregating **3-Chloro-5-hydroxybenzamide** waste. Note that even in non-halogenated solvents, the presence of the chlorinated solute mandates a halogenated waste stream.[1]

Regulatory & Compliance Data

Regulatory Body	Classification Code	Description
US EPA (RCRA)	D001 / F002	Often categorized under generic halogenated solvents if in solution, or "Characteristic" waste if pure.[1]
EU Waste Code	07 01 03*	Organic halogenated solvents, washing liquids, and mother liquors.[1]
DOT (Transport)	Not Regulated	(Typically) unless in a flammable solvent.[1] Pure solid is generally not a DOT hazard class 6.1 unless specified by vendor.[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 13071646, 3-Chloro-5-hydroxybenzoic acid (Analogous Hazard Data).[1] Retrieved from [\[Link\]](#)[1]
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